

Application Note: High-Performance Dilithium Terephthalate (Li TP) Anode Fabrication

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Compound of Interest

Compound Name: Terephthalic acid, lithium salt

CAS No.: 28313-49-7

Cat. No.: B12657805

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Introduction & Mechanism

Dilithium terephthalate (Li

TP) is a promising organic anode material for Li-ion batteries due to its sustainability, safety (operating potential ~ 0.8 V vs. Li/Li

), and fast kinetics. Unlike intercalation-based graphite, Li

TP operates via a conversion mechanism involving the reversible lithiation of carbonyl groups.

Core Redox Mechanism

The redox activity centers on the two carboxylate groups attached to the benzene ring. During lithiation (discharge), the carbonyl oxygens (

) accept electrons and Li

ions to form lithium enolates (

).

- Theoretical Capacity: ~301 mAh/g (based on 2 e transfer per formula unit).
- Operating Potential: ~0.8 V vs. Li/Li (Safe from Li plating).

Critical Challenges & Solutions

Challenge	Mechanistic Cause	Engineered Solution
Low Conductivity	Organic molecular crystals are electrically insulating.	High conductive carbon ratio (>20%) & Carbon Nanotube (CNT) doping.
Dissolution	Li TP is slightly soluble in carbonate electrolytes.	Use of Sodium Alginate (SA) binder (water-based) instead of PVDF; Atomic Layer Deposition (ALD) surface protection.

Protocol: Material Synthesis

Objective: Synthesize high-purity crystalline Li

TP via acid-base neutralization.

Reagents

- Terephthalic Acid (TPA) (>99%)
- Lithium Hydroxide Monohydrate (LiOH·H₂O)
- Ethanol (Absolute) & Deionized Water (DI H₂O)

Step-by-Step Workflow

- Stoichiometric Mixing: Dissolve 10 mmol TPA in 40 mL of Ethanol/Water (1:1 v/v) mixture.
- Neutralization: Slowly add 20.5 mmol LiOH·H₂O (2.5% excess to ensure full lithiation) dissolved in 10 mL DI water.
- Reaction: Stir vigorously at 60°C for 12 hours. The solution should become clear, then form a white precipitate as solvent evaporates.
- Precipitation: Pour the mixture into 200 mL of cold acetone to crash out the product.
- Filtration & Washing: Vacuum filter the white powder. Wash 3x with ethanol to remove residual LiOH.
- Drying (Critical): Dry in a vacuum oven at 150°C for 12 hours.
 - Note: Li

TP is hygroscopic. Insufficient drying leads to side reactions with LiPF₆.

Protocol: Electrode Fabrication

Objective: Create a mechanically robust, conductive electrode using an aqueous binder system.

Rationale for Binder Selection

Do NOT use PVDF/NMP. PVDF requires NMP solvent, which can partially dissolve organic active materials. Furthermore, PVDF interacts weakly with Li

TP. Use Sodium Alginate (SA) / Water. SA forms strong hydrogen bonds with the carboxylate groups of Li

TP, maintaining electrode integrity during volume expansion.

Slurry Formulation

- Active Material: Li

TP (60 wt%)

- Conductive Additive: Super P Carbon (30 wt%)
 - Optimization: Replace 5% Super P with MWCNTs for long-range conductivity.
- Binder: Sodium Alginate (10 wt%)
- Solvent: DI Water

Coating Procedure[1][2][3][4][5][6][7]

- Binder Dissolution: Dissolve SA in DI water to form a 2 wt% clear viscous solution.
- Dry Mixing: Pestle grind LiTP and Super P for 15 mins to ensure intimate contact.
- Slurry Mixing: Add dry mix to SA solution. Planetary ball mill (or high-shear mix) at 800 rpm for 30 mins.
 - Target Viscosity: ~2000–3000 cP (Honey-like consistency).
- Casting: Doctor blade coat onto Copper Foil.
 - Wet Thickness: 100–150 μ m.
- Drying:
 - Step 1: Air dry at ambient temperature for 2 hours (prevents cracking).
 - Step 2: Vacuum dry at 100°C for 12 hours.
- Calendering: Press electrode to reduce porosity to ~35%.

Electrochemical Characterization

Objective: Validate performance in a CR2032 Coin Cell configuration.

Cell Assembly (Argon Glovebox)

- Anode: Li

TP punched disc (12 mm).

- Counter Electrode: Li Metal chip (15 mm).
- Separator: Celgard 2400 (PP) or Glass Fiber (GF/D) for better wetting.
- Electrolyte: 1.0 M LiPF₆

in EC:DMC (1:1 v/v).

- Enhancement: Add 5% Fluoroethylene Carbonate (FEC) to stabilize the SEI.

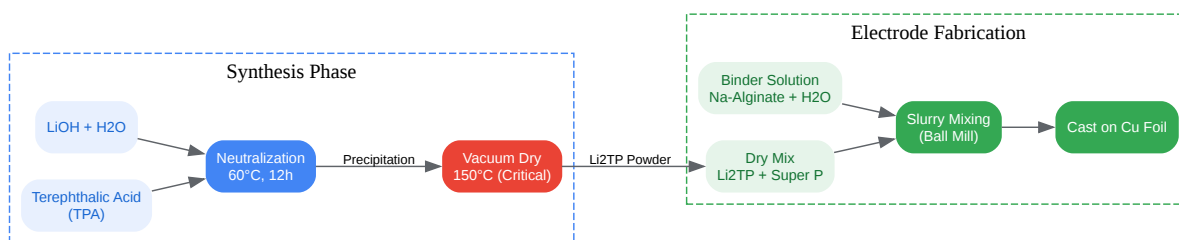
Testing Protocols

Test	Parameters	Purpose
Galvanostatic Cycling (GCD)	Voltage: 0.5 V – 2.0 V Current: 0.1 C (Formation), 1 C (Cycling)	Determine capacity and retention.
Cyclic Voltammetry (CV)	Scan Rate: 0.1 mV/s Range: 0.5 V – 2.5 V	Identify redox peaks (Ox: ~0.9V, Red: ~0.7V).
EIS	Freq: 100 kHz – 10 mHz Amplitude: 5 mV	Analyze Charge Transfer Resistance ().

Visualizations

Diagram 1: Synthesis & Fabrication Workflow

This diagram illustrates the critical path from raw reagents to the final coin cell, highlighting the aqueous processing route.



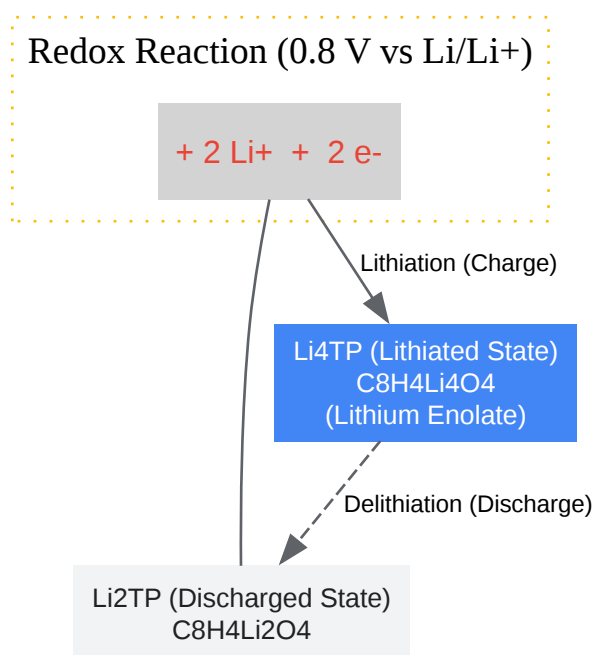
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Caption: Workflow for Li₂TP synthesis and aqueous electrode processing using Sodium Alginate binder.

Diagram 2: Redox Mechanism

This diagram details the two-electron transfer mechanism that governs the energy storage capability of Li

TP.



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Caption: Reversible two-electron redox mechanism transforming Li2TP carbonyls to lithium enolates.

References

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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